

HPLC method development for 2-Amino-4-(propane-2-sulfonyl)phenol analysis

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Compound of Interest

Compound Name: 2-Amino-4-(propane-2-sulfonyl)phenol

Cat. No.: B13145736

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An Application Note for the Development and Validation of a Stability-Indicating HPLC Method for the Analysis of **2-Amino-4-(propane-2-sulfonyl)phenol**

Abstract

This application note presents a comprehensive guide to developing a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **2-Amino-4-(propane-2-sulfonyl)phenol**. The narrative details the systematic approach, from understanding the analyte's physicochemical properties to method optimization and full validation in accordance with International Council for Harmonisation (ICH) guidelines. This document is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry, providing both a practical protocol and the scientific rationale underpinning the methodological choices.

Introduction and Analyte Characterization

2-Amino-4-(propane-2-sulfonyl)phenol is an aromatic compound featuring amino, hydroxyl, and sulfonyl functional groups. Accurate quantification of this molecule is critical in drug development and manufacturing, whether it is an active pharmaceutical ingredient (API),

intermediate, or potential impurity. The presence of multiple functional groups presents a unique challenge for chromatographic separation, requiring careful control of analytical parameters to achieve optimal retention, peak shape, and resolution.

A thorough understanding of the analyte's physicochemical properties is the cornerstone of logical method development.

Table 1: Physicochemical Properties of **2-Amino-4-(propane-2-sulfonyl)phenol**

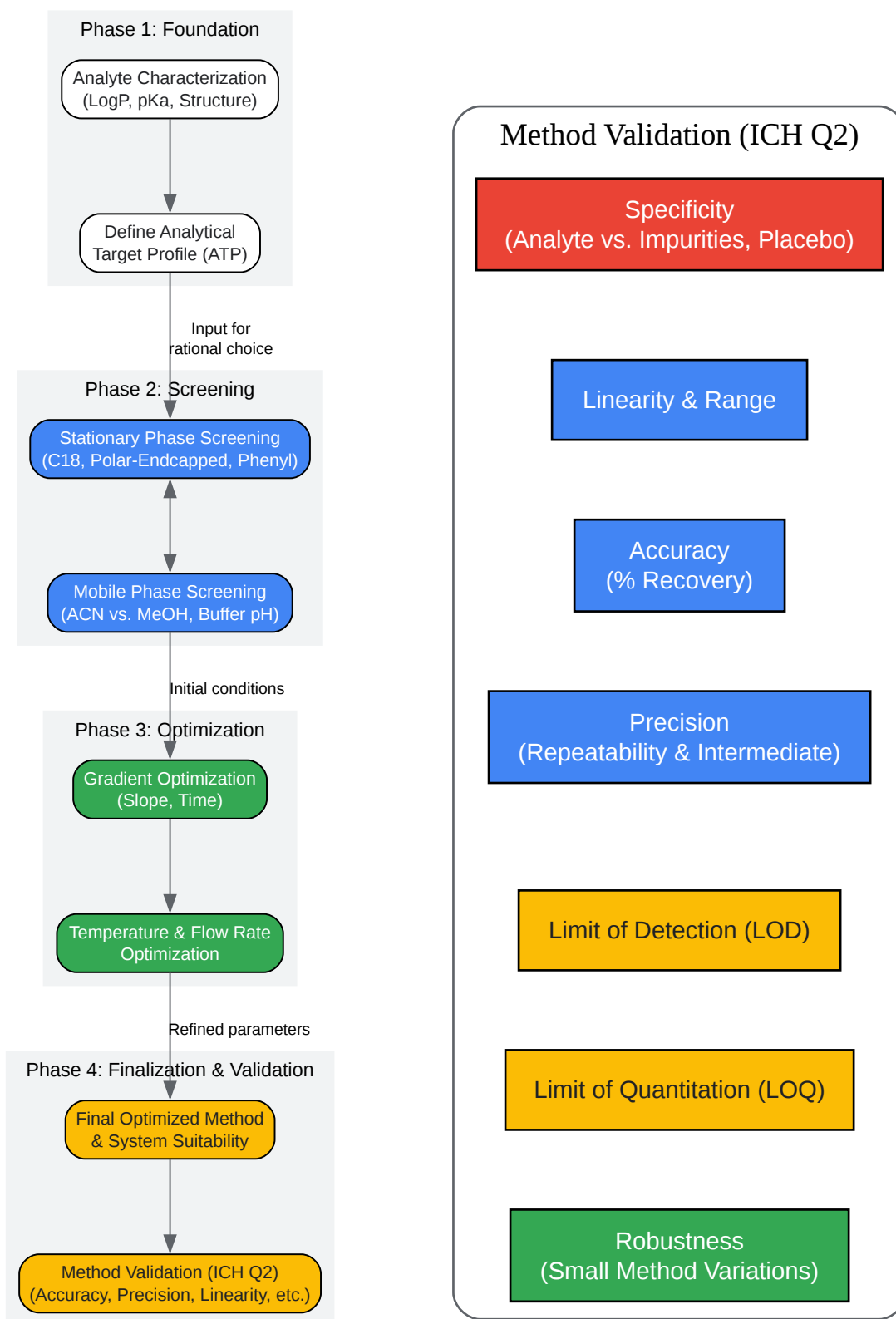
Property	Value	Source	Significance for HPLC Method Development
IUPAC Name	2-amino-4-(propane-2-sulfonyl)phenol	[1]	Ensures unambiguous identification of the analyte.
CAS Number	42800-30-6	[1][2]	Unique identifier for database and literature searches.
Molecular Formula	C ₉ H ₁₃ NO ₃ S	[1]	Used to calculate the exact molecular weight.
Molecular Weight	215.27 g/mol	[1][2]	Essential for preparing standard solutions of known concentration.
LogP	0.759	[1]	Indicates the compound is relatively polar, suggesting that achieving sufficient retention on a traditional C18 column may be challenging and may require a highly aqueous mobile phase or a polar-modified stationary phase.[3]
Structure	Contains a primary amine (-NH ₂), a phenolic hydroxyl (-OH), and a sulfonyl (-SO ₂ -) group on a benzene ring.	[1]	The ionizable amino and phenolic groups necessitate strict pH control of the mobile phase to ensure consistent retention and peak symmetry.

The aromatic ring provides a chromophore for UV detection.

The presence of both an acidic (phenolic -OH, pKa ~10) and a basic (amino -NH₂, pKa ~4-5) group makes the net charge of the molecule highly dependent on the mobile phase pH. For robust reversed-phase chromatography, it is crucial to operate at a pH that is at least 2 units away from the pKa of the key ionizable group to ensure a consistent charge state and avoid peak tailing.^[4]

HPLC Method Development Strategy

The development process is a systematic workflow designed to identify the optimal chromatographic conditions. Our strategy begins with screening key parameters like stationary and mobile phases and progresses to fine-tuning for optimal performance.



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Sources

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